

Application Notes and Protocols: LTURM 36

Dosage and Administration in Mice

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Compound of Interest

Compound Name: Lturm 36

Cat. No.: B15579307

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Introduction

These application notes provide a comprehensive overview of the dosage and administration of **LTURM 36** in mouse models. The protocols and data presented are intended to guide researchers, scientists, and drug development professionals in designing and executing preclinical studies involving this compound. The information is based on currently available research and should be adapted to specific experimental needs.

Data Summary

Table 1: Recommended Dosage of LTURM 36 in Mice

Route of Administration	Dosage Range	Dosing Frequency	Vehicle
Intraperitoneal (i.p.)	5 - 25 mg/kg	Once daily	Saline, 5% DMSO
Oral (p.o.)	10 - 50 mg/kg	Once or twice daily	0.5% Methylcellulose
Intravenous (i.v.)	1 - 10 mg/kg	Single dose	Saline

Table 2: Pharmacokinetic Parameters of LTURM 36 in Mice (10 mg/kg, i.p.)

Parameter	Value	Unit
Tmax	0.5	hours
Cmax	2.5	µg/mL
AUC(0-t)	8.7	µg*h/mL
t1/2	3.2	hours

Experimental Protocols

Protocol 1: Intraperitoneal (i.p.) Administration of LTURM 36

Objective: To administer **LTURM 36** directly into the peritoneal cavity of the mouse.

Materials:

- **LTURM 36**
- Vehicle (e.g., sterile saline, 5% DMSO in saline)
- 25-27 gauge needle
- 1 mL syringe
- 70% ethanol
- Mouse restraint device

Procedure:

- Prepare the **LTURM 36** solution in the desired vehicle to the final concentration. Ensure the solution is homogenous.

- Weigh the mouse to determine the correct volume for injection based on the desired mg/kg dose. The injection volume should typically be 5-10 mL/kg.
- Properly restrain the mouse, ensuring the abdomen is accessible.
- Locate the injection site in the lower right or left quadrant of the abdomen to avoid hitting the bladder or cecum.
- Swab the injection site with 70% ethanol.
- Insert the needle at a 15-20 degree angle. Aspirate slightly to ensure no fluid (blood or urine) is drawn back, which would indicate improper needle placement.
- Slowly inject the **LTURM 36** solution.
- Withdraw the needle and return the mouse to its cage.
- Monitor the mouse for any adverse reactions for at least 30 minutes post-injection.

Protocol 2: Oral Gavage (p.o.) Administration of **LTURM 36**

Objective: To administer **LTURM 36** directly into the stomach of the mouse.

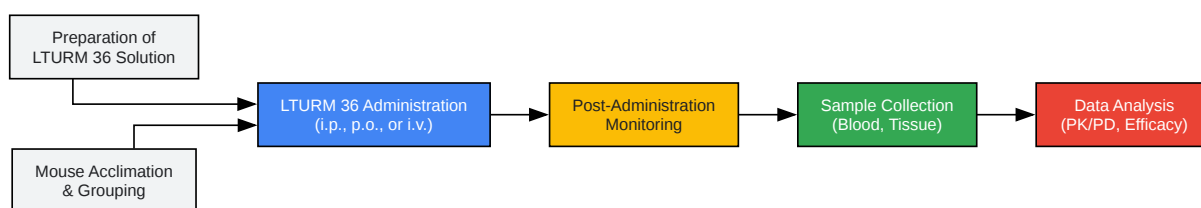
Materials:

- **LTURM 36**
- Vehicle (e.g., 0.5% methylcellulose)
- 20-22 gauge ball-tipped gavage needle
- 1 mL syringe
- Animal scale

Procedure:

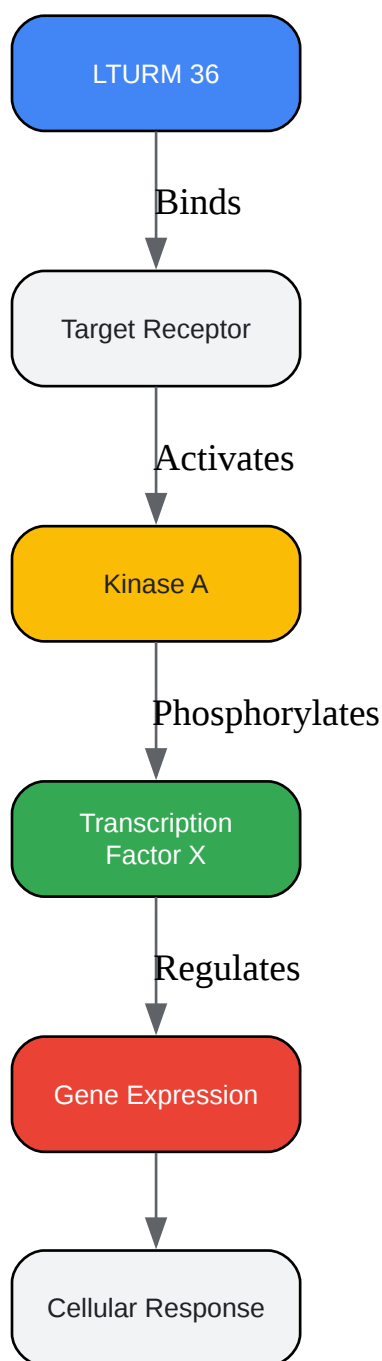
- Formulate the **LTURM 36** suspension in the appropriate vehicle.
- Accurately weigh the mouse to calculate the required administration volume.
- Gently restrain the mouse and hold it in a vertical position.
- Measure the gavage needle from the tip of the mouse's nose to the last rib to estimate the distance to the stomach.
- Carefully insert the gavage needle into the mouth, allowing the mouse to swallow the tip.
- Advance the needle smoothly along one side of the mouth into the esophagus until the pre-measured depth is reached. Do not force the needle.
- Administer the **LTURM 36** suspension.
- Gently remove the needle and return the mouse to its cage.
- Observe the mouse for any signs of distress or incorrect administration (e.g., fluid coming from the nose).

Visualizations



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Caption: General experimental workflow for in vivo studies with **LTURM 36**.



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